

# Chemical structure of Ac-FEID-CMK

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ac-FEID-CMK

Cat. No.: B15613606

[Get Quote](#)

## Technical Guide: Ac-FEID-CMK

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ac-FEID-CMK** (Acetyl-Phenylalanyl-Glutamyl-Isoleucyl-Aspartyl-chloromethylketone) is a specialized peptide inhibitor primarily utilized in the study of pyroptosis in zebrafish models. It is a potent and specific inhibitor derived from zebrafish Gasdermin Eb (GSDMEb), a key protein in the pyroptotic signaling cascade. This guide provides a comprehensive overview of the chemical structure, mechanism of action, and experimental applications of **Ac-FEID-CMK**.

### Chemical Structure and Properties

**Ac-FEID-CMK** is a tetrapeptide composed of Phenylalanine (F), Glutamic Acid (E), Isoleucine (I), and Aspartic Acid (D), with an N-terminal acetyl group and a C-terminal chloromethylketone (CMK) modification. The CMK group allows for irreversible covalent binding to the active site of its target caspases.

While a definitive CAS number for the base compound is not readily available in public databases, its trifluoroacetate salt is registered under PubChem CID 168008641.

Table 1: Chemical Properties of **Ac-FEID-CMK**

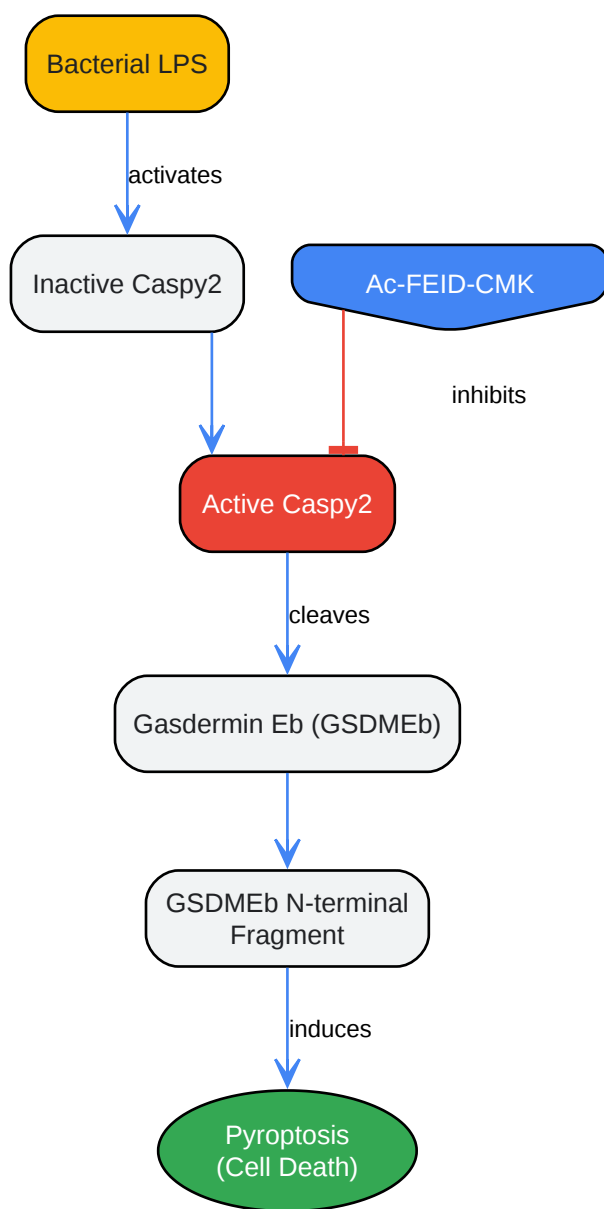
Property	Value	Source
Full Name	Acetyl-Phenylalanyl-Glutamyl-Isoleucyl-Aspartyl-chloromethylketone	Deduced
Peptide Sequence	Ac-FEID	[1]
Molecular Formula	C27H37CIN4O9	[2]
Modification	N-terminal Acetylation, C-terminal Chloromethylketone	Deduced
Primary Target	Caspy2 (zebrafish caspase)	[1]
Biological Effect	Inhibition of GSDMEb cleavage and pyroptosis	[3][4]

Note: Quantitative inhibitory data such as IC50 or Ki values for **Ac-FEID-CMK** are not currently available in the reviewed literature.

## Mechanism of Action

**Ac-FEID-CMK** functions as a specific inhibitor of the caspy2-mediated noncanonical inflammasome pathway in zebrafish.[1] In this pathway, bacterial lipopolysaccharide (LPS) is sensed intracellularly, leading to the activation of caspy2. Activated caspy2 then cleaves GSDMEb. The N-terminal fragment of the cleaved GSDMEb translocates to the plasma membrane, forms pores, and induces pyroptotic cell death.

**Ac-FEID-CMK**, mimicking the cleavage site on GSDMEb, irreversibly binds to the active site of caspy2, thereby preventing the cleavage of GSDMEb and subsequent pyroptosis.



[Click to download full resolution via product page](#)

**Diagram 1:** Signaling pathway of caspy2-mediated pyroptosis and inhibition by **Ac-FEID-CMK**.

## Experimental Protocols

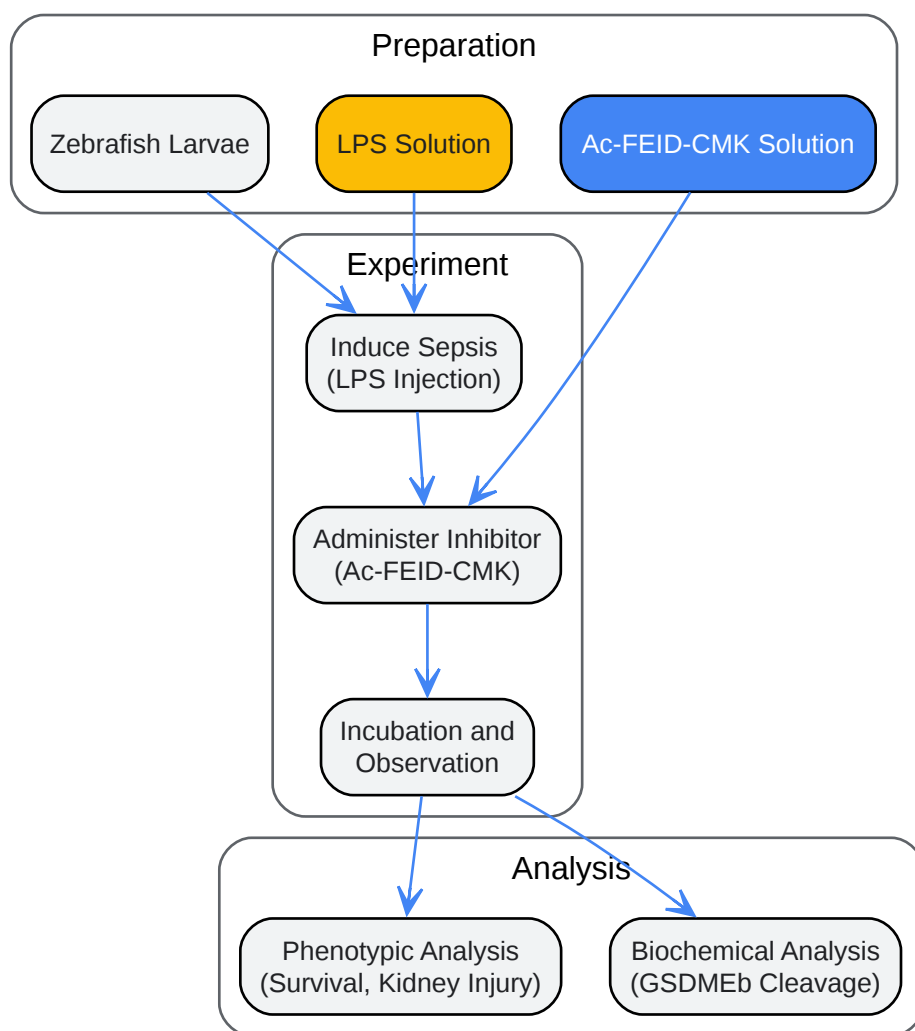
Detailed, step-by-step experimental protocols for the use of **Ac-FEID-CMK** are not extensively published. However, existing studies provide a general framework for its application in zebrafish models.

## In Vivo Inhibition of Pyroptosis in Zebrafish Larvae

The primary application of **Ac-FEID-CMK** is the in vivo inhibition of pyroptosis to study its effects on disease models such as septic acute kidney injury.[\[3\]](#)

#### General Workflow:

- **Model Induction:** Induce the disease model in zebrafish larvae (e.g., via LPS injection for septic shock).
- **Inhibitor Administration:** Administer **Ac-FEID-CMK** to the zebrafish larvae. The exact concentration and route of administration (e.g., microinjection, immersion) would need to be optimized for the specific experimental setup.
- **Observation and Analysis:** Observe the phenotypic outcomes (e.g., survival rates, kidney injury markers).
- **Biochemical Analysis:** Perform assays to confirm the inhibition of the pathway, such as Western blotting for cleaved GSDMEb.



[Click to download full resolution via product page](#)

**Diagram 2:** General experimental workflow for in vivo studies using **Ac-FEID-CMK** in zebrafish.

## Applications

The known applications of **Ac-FEID-CMK** are highly specific to zebrafish research:

- Septic Acute Kidney Injury (AKI): Administration of **Ac-FEID-CMK** has been shown to attenuate mortality and kidney injury in zebrafish models of septic shock, demonstrating the critical role of GSDMEb-mediated pyroptosis in this condition.[3]

- Ovulation: Studies have used **Ac-FEID-CMK** to demonstrate that GSDMEb-mediated pyroptosis is an essential process for ovulation in zebrafish.[4]

## Conclusion

**Ac-FEID-CMK** is a valuable research tool for investigating the specific role of the caspy2-GSDMEb pyroptosis pathway in zebrafish. Its high specificity makes it ideal for dissecting this signaling cascade in various biological processes and disease models within this organism. For researchers working with zebrafish models of inflammation, sepsis, or reproductive biology, **Ac-FEID-CMK** provides a targeted means of inhibiting a key cell death pathway. Further research is required to establish its quantitative inhibitory profile and to develop detailed, standardized experimental protocols.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pyroptosis: The Determinator of Cell Death and Fate in Acute Kidney Injury - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Zebrafish GSDMEb Cleavage-Gated Pyroptosis Drives Septic Acute Kidney Injury In Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Pyroptosis is involved in ovulation of zebrafish - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical structure of Ac-FEID-CMK]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613606#chemical-structure-of-ac-feid-cmk]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)